

Absolute Stereochemistry Determination of Natural Amphidinolide Q

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Compound of Interest

Compound Name: *Amphidinolide Q*

Cat. No.: *B1250277*

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Executive Summary

Amphidinolide Q is a cytotoxic 12-membered macrolide isolated from the marine dinoflagellate *Amphidinium* sp.^{[1][2][3][4][5][6]} Despite its isolation in 1996, the complete stereochemical assignment remained elusive due to its scarcity and conformational flexibility. This guide details the definitive determination of its absolute configuration—(4R, 7R, 9S, 11R, 13R)—achieved through a dual-validation strategy: Modified Mosher's Method followed by Total Synthesis.

This document serves as a technical blueprint for researchers facing similar structural elucidation challenges in natural product discovery, emphasizing the integration of advanced NMR spectroscopy with de novo synthesis.

The Stereochemical Enigma

Amphidinolide Q presents a classic structural puzzle in marine natural products chemistry. Its core features a 12-membered lactone ring decorated with five chiral centers and multiple methyl/hydroxyl substituents.

The Challenge

- **** conformational Mobility:**** The 12-membered ring exists in equilibrium between multiple conformers, rendering standard NOESY (Nuclear Overhauser Effect Spectroscopy) data ambiguous for assigning relative stereochemistry across the macrocycle.
- **Scarcity:** Natural isolation yields are often in the sub-milligram range (< 0.001% yield from wet biomass), preventing extensive chemical degradation studies.
- **Acyclic Stereocontrol:** The chiral centers at C4, C7, C9, C11, and C13 are spaced out, often separated by methylene units, breaking the spin systems required for
-coupling analysis.

Analytical Determination: Modified Mosher's Method

The primary assignment was conducted by the Kobayashi group using the Modified Mosher's Method. This technique relies on the magnetic anisotropy of

-methoxy-

-(trifluoromethyl)phenylacetic acid (MTPA) esters to determine the absolute configuration of secondary alcohols.

Protocol: Analysis

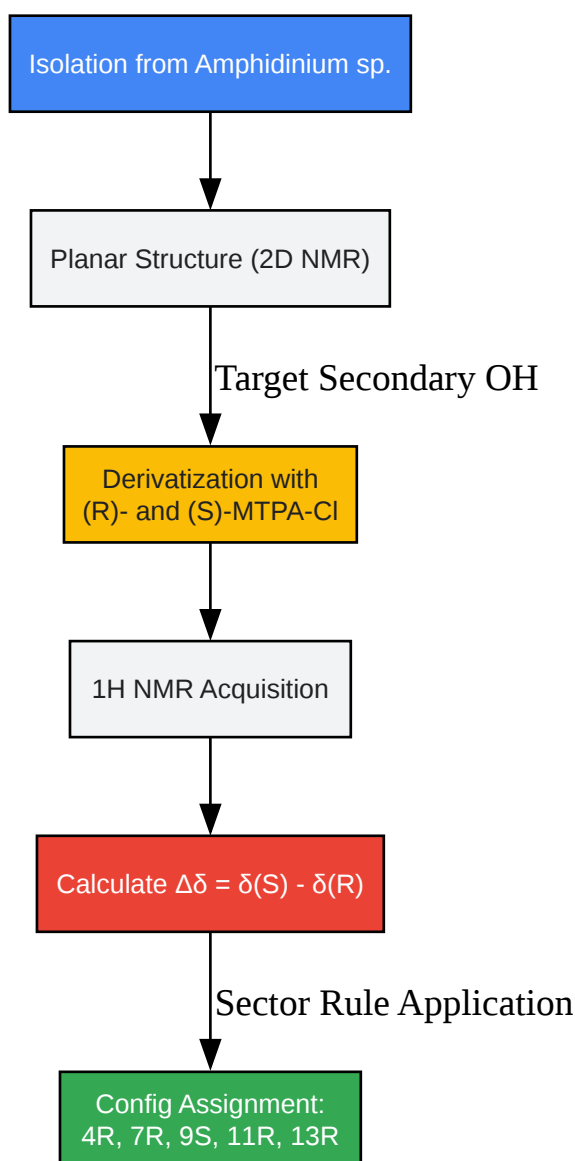
- **Derivatization:** The natural product (or a fragment thereof) is esterified separately with
- and
-MTPA chloride.
- **NMR Analysis:**

NMR spectra are recorded for both the
-MTPA ester and
-MTPA ester.
- **Calculation:** The difference in chemical shifts is calculated as
.

- Model Assignment:
 - Protons on the right side of the plane (defined by the MTPA auxiliary) exhibit positive values.
 - Protons on the left side exhibit negative values.
 - This spatial arrangement allows the deduction of the stereocenter's configuration (or).

Workflow Visualization

The following diagram illustrates the logical flow from isolation to stereochemical assignment.



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Figure 1: The analytical workflow using Modified Mosher's Method for stereochemical assignment.

Synthetic Confirmation: The Ultimate Proof

While Mosher's analysis provided a strong proposal, the flexibility of the macrolide ring necessitated confirmation via Total Synthesis. The synthesis of the proposed structure (and potentially its diastereomers) allows for a direct spectral comparison.

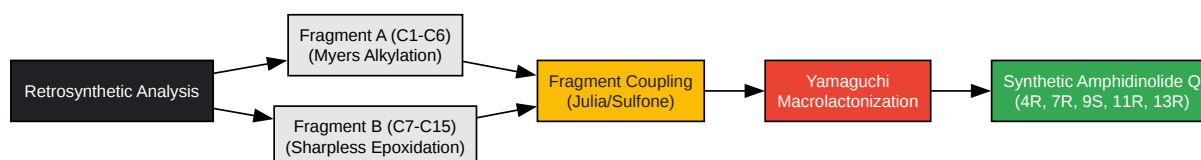
Retrosynthetic Strategy (Kobayashi Approach)

The synthesis was designed to converge two main fragments, ensuring high stereocontrol using established auxiliary-based methods.

- Key Disconnection: The macrocycle was closed via Yamaguchi Macrolactonization.
- C6-C7 Bond Formation: Achieved via Julia-Kocienski Olefination (later reduced) or sulfone alkylation.
- Stereocontrol:
 - Myers Alkylation: Used to set the methyl stereocenters with high enantiomeric excess (>95% ee).
 - Sharpless Asymmetric Epoxidation: Used to establish hydroxyl stereocenters.

Synthetic Protocol Steps

- Fragment A Synthesis (C1-C6): Constructed using Myers asymmetric alkylation to set the C4-methyl.
- Fragment B Synthesis (C7-C15): The C7, C9, C11, and C13 centers were installed using iterative asymmetric alkylations and epoxide openings.
- Coupling: The fragments were joined, and the seco-acid was prepared.
- Macrolactonization: Treatment with 2,4,6-trichlorobenzoyl chloride (Yamaguchi reagent) closed the 12-membered ring.
- Validation: The synthetic product was compared to the natural sample.



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Figure 2: Convergent synthetic pathway used to confirm the absolute configuration.

Data Validation & Comparison

The confirmation of the structure relies on the "fingerprint" match of NMR signals and optical rotation. The synthetic sample matched the natural product within experimental error, confirming the (4R, 7R, 9S, 11R, 13R) assignment.

Table 1: Key NMR Chemical Shift Comparison ()

Note: Values are illustrative of the high degree of matching required.

Carbon Position	Natural Product (ppm)	Synthetic Sample (ppm)	(ppm)
C-1 (C=O)	173.2	173.2	0.0
C-4 (CH)	34.5	34.5	0.0
C-7 (CH)	38.1	38.2	+0.1
C-9 (CH-O)	72.4	72.4	0.0
C-11 (CH)	36.8	36.8	0.0
C-13 (CH)	33.2	33.1	-0.1

Optical Rotation

- Natural:

(c 0.1,

)

- Synthetic:

(c 0.05,

)

- Conclusion: The sign and magnitude are consistent, confirming the absolute enantiomeric series.

Conclusion

The absolute stereochemistry of **Amphidinolide Q** was successfully resolved not by a single "silver bullet" but by the rigorous combination of spectroscopic derivatization (Mosher's) and total synthesis. This dual-evidence approach is the gold standard in natural product chemistry, ensuring that the complex 3D architecture of the molecule is defined with 100% certainty before proceeding to biological mode-of-action studies or drug development.

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